

Allyltrichlorosilane: A Comprehensive Technical Safety Guide for Laboratory Professionals

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information for the handling and use of **allyltrichlorosilane** in a laboratory setting. The following sections detail the compound's properties, associated hazards, recommended safety protocols, and emergency procedures, compiled from authoritative Safety Data Sheets (SDS).

Section 1: Chemical and Physical Properties

Allyltrichlorosilane is a flammable and corrosive liquid that reacts violently with water.[1] A thorough understanding of its physical and chemical properties is essential for safe handling.



Property	Value	Source
Chemical Formula	C3H5Cl3Si	[2]
Molecular Weight	175.52 g/mol	[3]
Appearance	Colorless liquid	[4]
Odor	Pungent, irritating	[5][6]
Boiling Point	116-117 °C at 760 mmHg	[4][7]
Flash Point	18 °C (64.4 °F)	[4]
Density	1.211 g/mL at 25 °C	[7]
Vapor Density	6.05 (Air = 1)	[6]
Solubility	Soluble in THF, toluene, benzene. Reacts with water.	[7]

Section 2: Hazard Identification and GHS Classification

Allyltrichlorosilane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2]

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 2 / 3	H225: Highly flammable liquid and vapor / H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	H335: May cause respiratory irritation



Hazard Pictograms:

- Flame (GHS02): Indicates a fire hazard.[2]
- Corrosion (GHS05): Indicates the potential to cause severe skin burns and eye damage.
- Exclamation Mark (GHS07): Indicates that it may cause respiratory irritation.[2]

Section 3: Toxicology and Health Effects

Exposure to **allyltrichlorosilane** can cause severe health effects. The primary routes of exposure are inhalation, skin contact, and eye contact.

Exposure Route	Acute Effects	
Inhalation	Causes chemical burns to the respiratory tract, which may be fatal as a result of spasm, inflammation, and edema of the larynx and bronchi, chemical pneumonitis, and pulmonary edema.[1] May cause respiratory irritation, coughing, headache, and nausea.[2]	
Skin Contact	Causes severe skin burns and dermatitis.[1][2]	
Eye Contact	Causes serious eye damage, including burns and corneal damage.[1][2]	
Ingestion	Causes gastrointestinal tract burns.[1] May be harmful if swallowed.[2]	

Note to Physician: Organochlorosilanes react with water to form hydrochloric acid; therefore, treatment for acid burns may be considered.[2]

Section 4: Experimental Protocols for Hazard Assessment

The hazard classifications of **allyltrichlorosilane** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-



operation and Development (OECD). While specific study reports for this compound are not publicly available, the following are detailed descriptions of the likely methodologies used.

Skin Corrosion/Irritation Testing (based on OECD Test Guideline 431)

This in vitro test assesses the potential of a substance to cause skin corrosion.[8]

Methodology:

- Test System: A reconstructed human epidermis (RhE) model, which is a three-dimensional model of human skin, is used.[9]
- Procedure: The test chemical is applied topically to the surface of the RhE tissue.[9]
- Exposure: The tissue is exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).[10]
- Viability Assessment: After exposure, the tissue is rinsed, and cell viability is measured using a colorimetric assay (MTT assay). The MTT assay measures the activity of a mitochondrial enzyme, which is an indicator of cell viability.[9]
- Classification: The reduction in cell viability compared to a negative control is used to classify the substance. A significant decrease in viability indicates a corrosive potential.

Acute Eye Irritation/Corrosion Testing (based on OECD Test Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eyes.[3]

Methodology:

- Test System: Healthy adult albino rabbits are typically used for this test.[11]
- Procedure: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[3]



- Observation: The eyes are examined for signs of irritation or corrosion at specific intervals (1, 24, 48, and 72 hours after application).[12]
- Scoring: Lesions of the cornea, iris, and conjunctiva are scored to determine the level of irritation.[12]
- Classification: The severity and reversibility of the observed effects determine the classification of the substance.[12]

Acute Oral Toxicity Testing (based on OECD Test Guideline 423 - Acute Toxic Class Method)

This method is used to determine the acute oral toxicity of a substance.[13]

Methodology:

- Test System: Typically, a single sex of rodents (usually females) is used.[13]
- Procedure: The test is conducted in a stepwise manner, using three animals per step. A single oral dose of the substance is administered to each animal.[13]
- Dose Levels: The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[13]
- Observation: The animals are observed for signs of toxicity and mortality for up to 14 days.
 [14]
- Progression: The outcome of each step (number of animals that die or show signs of toxicity)
 determines the next step: either testing at a higher or lower dose level or concluding the test.
 [13]
- Classification: The results are used to classify the substance into a specific toxicity category based on the observed effects at different dose levels.[13]

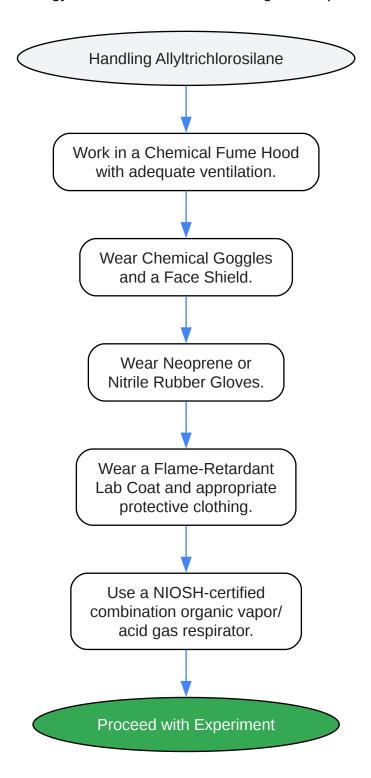
Section 5: Safe Handling and Storage

Strict adherence to safety protocols is mandatory when working with **allyltrichlorosilane**.



Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.



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Caption: Personal Protective Equipment (PPE) Workflow.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]
- Use only non-sparking tools.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mist.[4]
- Keep away from heat, sparks, and open flames.[4]
- Wash hands thoroughly after handling.[4]

Storage

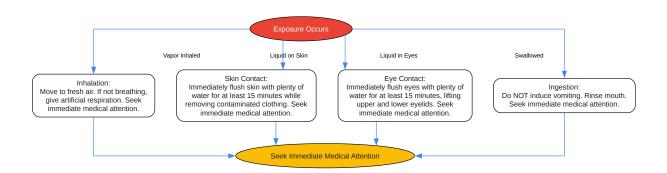
- Store in a cool, dry, well-ventilated place away from sources of ignition.[1]
- Keep containers tightly closed.[4]
- Store under a nitrogen blanket.[1]
- Incompatible materials to avoid: Water, acids, bases, strong oxidizing agents, alcohols, and amines.[4]

Section 6: Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **allyltrichlorosilane**.

First Aid Measures





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Caption: First Aid Procedures for Exposure.

Firefighting Measures

- Suitable Extinguishing Media: Dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media:DO NOT USE WATER. Allyltrichlorosilane reacts violently with water to produce flammable and corrosive gases.[5]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[5] Containers may explode in a fire.[5] Poisonous gases, including hydrogen chloride and phosgene, are produced in a fire.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

Evacuate: Immediately evacuate personnel from the area.



- Isolate: Isolate the spill or leak area. For a small spill, the isolation distance is at least 30 meters (100 feet); for a large spill, it is 180 meters (600 feet).[5]
- Eliminate Ignition Sources: Remove all sources of ignition (sparks, flames, etc.).[15]
- Ventilate: Ventilate the area.
- Containment: Cover and neutralize the spill with crushed limestone, soda ash, or cement powder.[5]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable container for disposal.[4]
- Do Not Use Water: Do not allow water to come into contact with the spilled material.[15]
- Prevent Entry into Waterways: Prevent the spill from entering sewers or public waters.[2]

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